

A Comprehensive Technical Guide to Potassium Cyanate- ^{13}C , ^{15}N for Researchers

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Compound of Interest

Compound Name: Potassium cyanate- ^{13}C , ^{15}N

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For researchers, scientists, and drug development professionals, understanding the fundamental properties and applications of isotopically labeled compounds is paramount. This in-depth guide focuses on Potassium Cyanate- ^{13}C , ^{15}N , a crucial tool in metabolic research and drug discovery.

This document provides a detailed overview of the core properties, synthesis, and applications of Potassium Cyanate- ^{13}C , ^{15}N . It is designed to be a practical resource, offering both summarized data and procedural outlines for laboratory use.

Core Properties of Potassium Cyanate- ^{13}C , ^{15}N

Potassium Cyanate- ^{13}C , ^{15}N is a stable, isotopically labeled version of potassium cyanate. The incorporation of carbon-13 (^{13}C) and nitrogen-15 (^{15}N) isotopes allows for its use as a tracer in metabolic studies and as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR) and mass spectrometry (MS).^{[1][2]}

Physical and Chemical Properties

The fundamental physical and chemical properties of Potassium Cyanate- ^{13}C , ^{15}N are summarized in the table below. These properties are primarily based on the unlabeled compound, with adjustments for the isotopic labeling.

Property	Value	Source(s)
Molecular Formula	$\text{K}^{13}\text{C}^{15}\text{NO}$	[3][4]
Molecular Weight	83.10 g/mol	[3][4]
Appearance	White to off-white solid	[5]
Melting Point	315 °C (decomposes)	[6]
Solubility	Soluble in water	[6]
CAS Number (labeled)	69545-34-2	

Synthesis of Potassium Cyanate- ^{13}C , ^{15}N

The synthesis of isotopically labeled potassium cyanate is crucial for its application in research. Two primary methods have been described for the preparation of labeled potassium cyanate, which can be adapted for the dual-labeled ^{13}C , ^{15}N variant.

Synthesis from Labeled Urea

One common method involves the reaction of isotopically labeled urea with a potassium salt at high temperatures.[7]

Experimental Protocol:

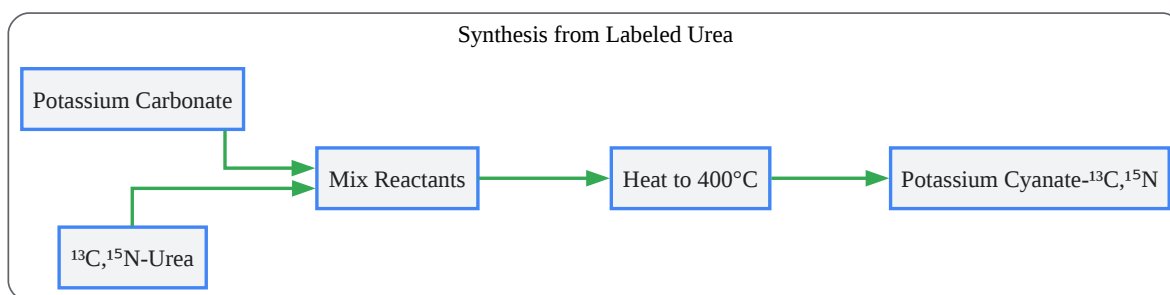
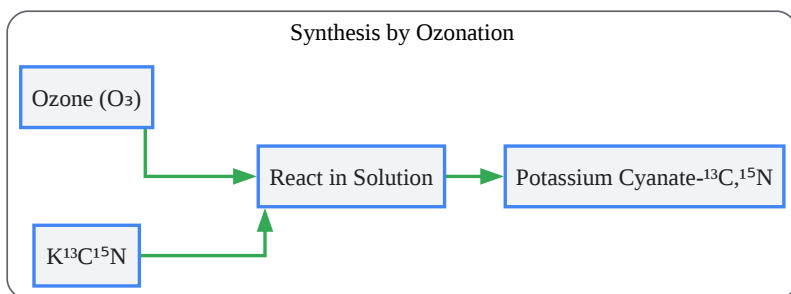
- **Reactant Preparation:** Thoroughly mix commercially available ^{13}C , ^{15}N -labeled urea with anhydrous potassium carbonate in a 2:1 molar ratio in a ceramic crucible.
- **Heating:** Heat the mixture gradually to 400 °C in a furnace. The reaction proceeds with the evolution of ammonia and carbon dioxide gas.
- **Reaction Monitoring:** Maintain the temperature until the effervescence ceases, indicating the completion of the reaction. The mixture will become a molten liquid.
- **Product Isolation:** Carefully pour the molten product onto a cool, dry surface to solidify.
- **Purification:** The crude Potassium Cyanate- ^{13}C , ^{15}N can be purified by recrystallization from hot water or a suitable alcohol-water mixture.

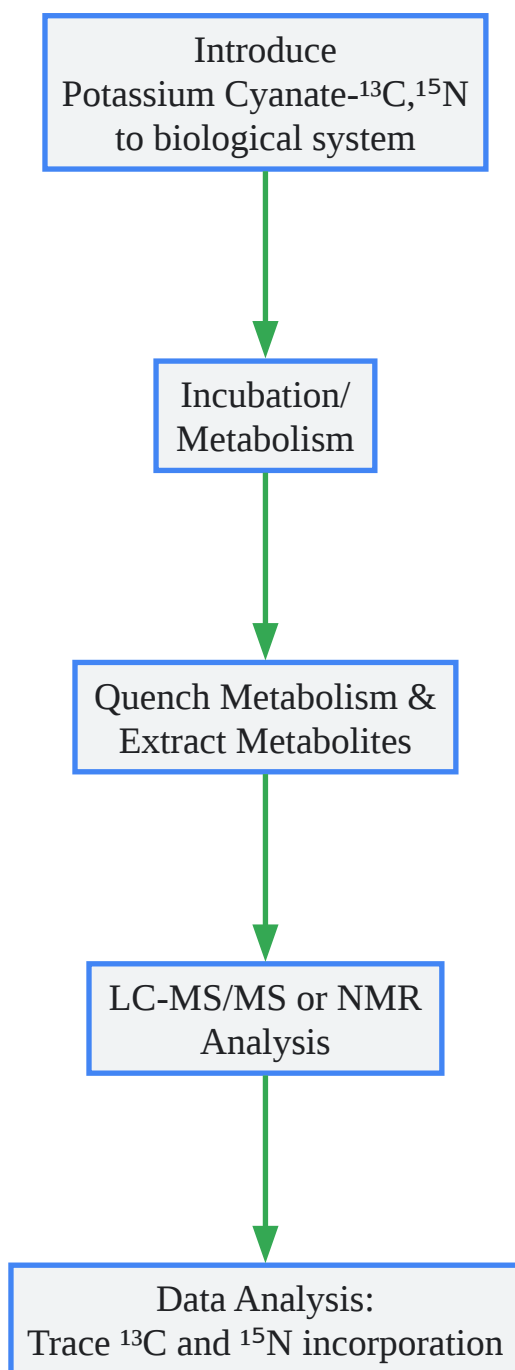
Synthesis by Ozonation of Labeled Cyanide

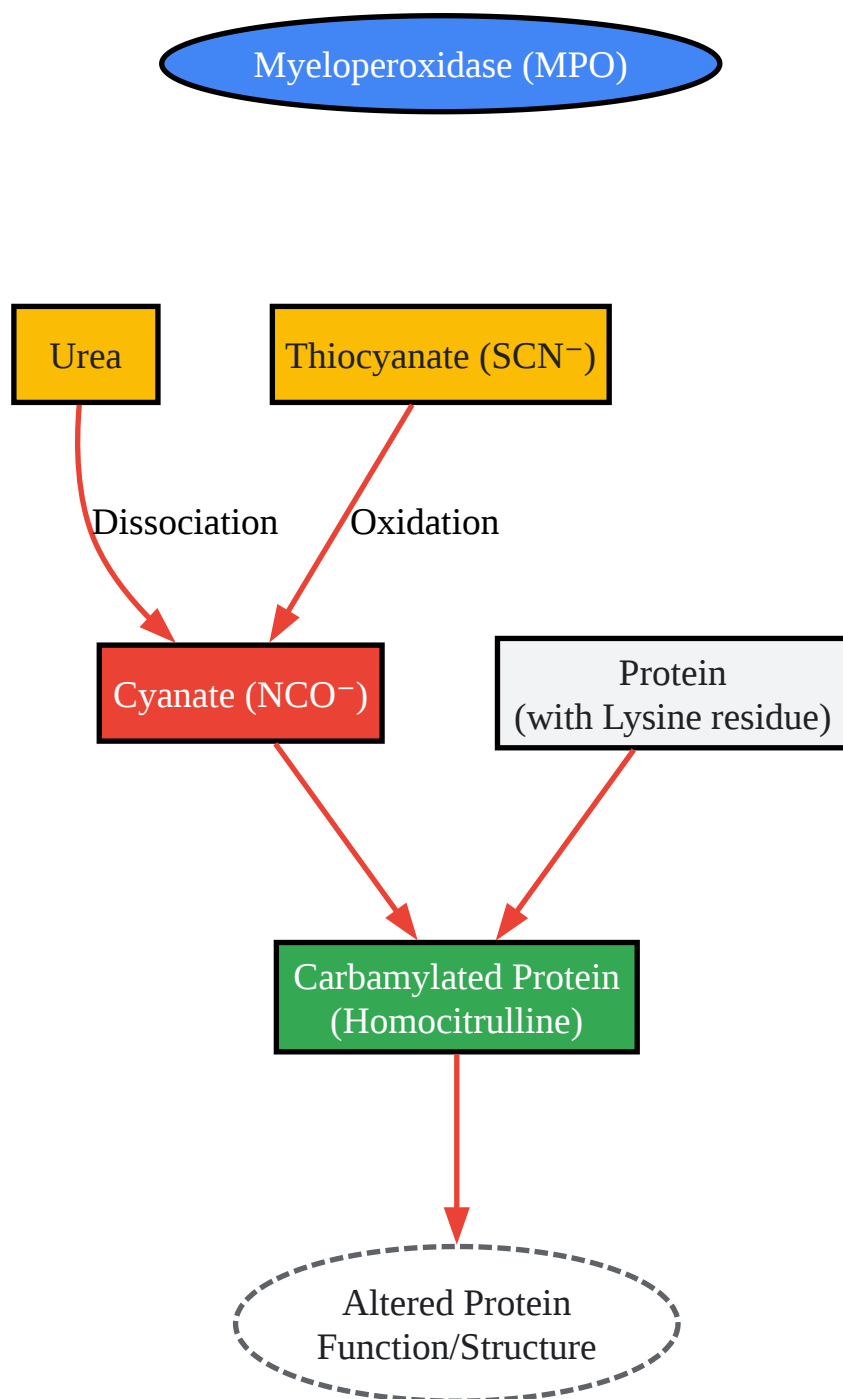
A more recent and facile method involves the ozonation of isotopically labeled potassium cyanide.[8] This method offers a rapid and efficient alternative to traditional high-temperature synthesis.

Experimental Protocol:

- **Solution Preparation:** Dissolve commercially available Potassium Cyanide- ^{13}C , ^{15}N ($\text{K}^{13}\text{C}^{15}\text{N}$) in slightly basic water.
- **Ozonation:** Bubble a stream of ozone-enriched oxygen through the solution. The reaction progress can be monitored by the disappearance of the cyanide starting material using appropriate analytical techniques (e.g., colorimetric tests or spectroscopic methods).
- **Product Isolation:** Once the reaction is complete, the resulting solution contains Potassium Cyanate- ^{13}C , ^{15}N . The product can be used directly in solution for subsequent reactions or isolated by evaporation of the solvent. The crude product can be purified by recrystallization if necessary.







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